

4'-tert-Butylacetophenone molecular weight and formula

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Compound of Interest

Compound Name: 4'-tert-Butylacetophenone

Cat. No.: B192730

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An In-depth Technical Guide to 4'-tert-Butylacetophenone

This technical guide provides a comprehensive overview of **4'-tert-Butylacetophenone**, a versatile organic compound utilized in various sectors including pharmaceuticals, agrochemicals, and the fragrance industry. This document outlines its fundamental chemical properties, detailed synthesis protocols, and its applications, particularly for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

4'-tert-Butylacetophenone, also known as 1-(4-tert-butylphenyl)ethanone, is a para-substituted acetophenone.^[1] At room temperature, it can present as a clear, colorless liquid or a white to off-white solid.^{[1][2][3]} It is characterized by the molecular formula C₁₂H₁₆O and a molecular weight of 176.25 g/mol.^{[1][2][4][5][6][7]}

Quantitative Data Summary

The key physicochemical properties of **4'-tert-Butylacetophenone** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₁₂ H ₁₆ O	[1][2][3][4][6][7][8]
Molecular Weight	176.25 g/mol	[1][2][4][5][6][7]
CAS Number	943-27-1	[1][2][3][4][5][6][7][8][9]
Appearance	Clear colorless liquid or white to off-white solid	[1][2][3]
Melting Point	17-18 °C (dimorphic)	[1][2][3][8]
Boiling Point	107-108 °C @ 5 mmHg	[1][2][3][8]
Density	0.964 g/mL at 25 °C	[1][2][8]
Refractive Index	n _{20/D} 1.52	[1][2][9]
Solubility	Insoluble in water; Soluble in alcohol and ether; Slightly soluble in chloroform, ethyl acetate, and methanol.	[1][2][8]
Flash Point	86 °F (30 °C)	[1][3]

Experimental Protocols

The primary method for synthesizing **4'-tert-Butylacetophenone** is through the Friedel-Crafts acylation of tert-butylbenzene.[3]

Synthesis of 4'-tert-Butylacetophenone via Friedel-Crafts Acylation

Objective: To synthesize **4'-tert-Butylacetophenone** from tert-butylbenzene and acetyl chloride.

Materials:

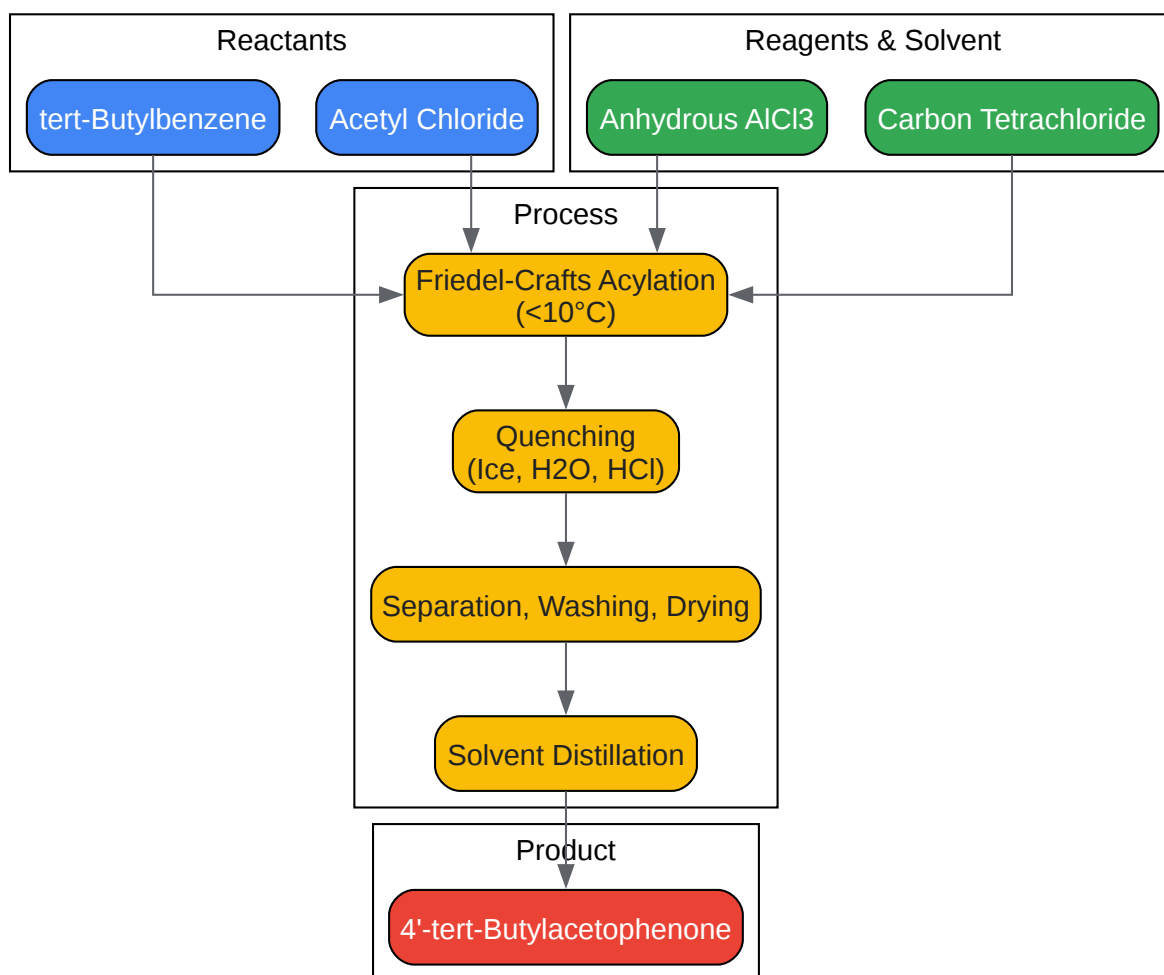
- Anhydrous aluminum chloride (AlCl₃)

- Carbon tetrachloride (CCl_4)
- Acetyl chloride (CH_3COCl)
- tert-Butylbenzene ($\text{C}_{10}\text{H}_{14}$)
- Hydrochloric acid (HCl , 35%)
- Water (H_2O)
- Ice
- Nitrogen gas (N_2)
- Anhydrous sodium acetate

Procedure:

- Reaction Setup: In a reaction vessel, place 514 grams (3.85 mol) of anhydrous aluminum chloride in 2 liters of carbon tetrachloride.[9]
- Addition of Acetyl Chloride: Vigorously stir the mixture while adding 302 grams (3.85 mol) of acetyl chloride over a period of 1 hour. Maintain the temperature below $10\text{ }^\circ\text{C}$ during this addition.[9]
- Addition of tert-Butylbenzene: Subsequently, add 469 grams (3.5 mol) of tert-butylbenzene to the reaction mixture over a 3-hour period, ensuring the temperature is kept below $5\text{ }^\circ\text{C}$. [9]
- Reaction Completion: After the addition is complete, continue stirring the mixture for 1 hour without cooling.[9]
- Quenching: Pour the reaction mixture into a separate vessel containing 500 mL of water, 1.7 kg of ice, and 150 mL of 35% hydrochloric acid to quench the reaction.[9]
- Extraction and Purification: Separate the organic phase. Wash the organic layer to neutrality and then dry it.[9]

- Solvent Removal: Distill off the carbon tetrachloride solvent. The resulting product is 600 grams of **4'-tert-butylacetophenone**.^[9]



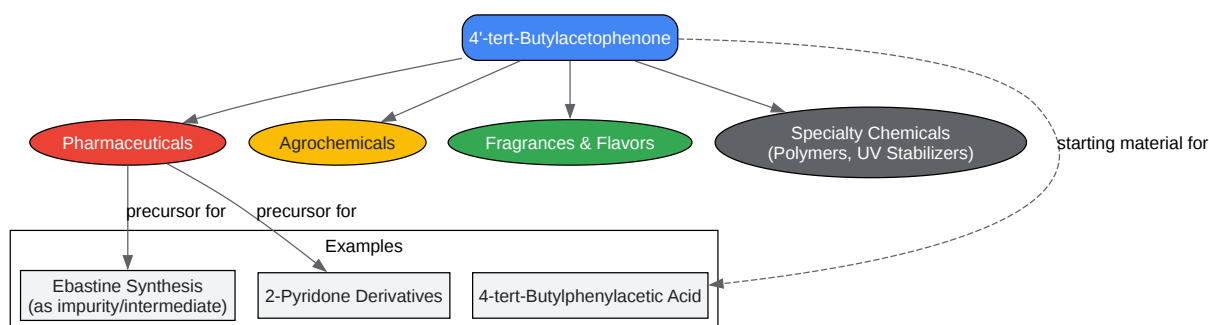
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Caption: Synthesis workflow for **4'-tert-Butylacetophenone**.

Applications in Research and Drug Development

4'-tert-Butylacetophenone serves as a crucial intermediate in the synthesis of various organic molecules.[3] Its applications are diverse, ranging from being a component in fragrances to a building block for pharmaceuticals and agrochemicals.[3]

- **Pharmaceutical Intermediate:** It is an important precursor in the synthesis of more complex molecules. For instance, it is identified as an impurity in the synthesis of Ebastine, an antihistamine drug.[1][2] It is also used to synthesize 2-pyridone derivatives, which are scaffolds of interest in medicinal chemistry.[1][2][6]
- **Agrochemicals and Specialty Chemicals:** The compound is used in the production of certain agrochemicals, polymers, and UV stabilizers.[3]
- **Research Applications:** In a laboratory setting, it is used in studies related to organic synthesis methodologies and olfactory research.[3][10] For example, it can be a starting material for the Willgerodt-Kindler reaction to produce 4-tert-butylphenylacetic acid, another valuable chemical intermediate.[11]



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Caption: Role as an intermediate in various applications.

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